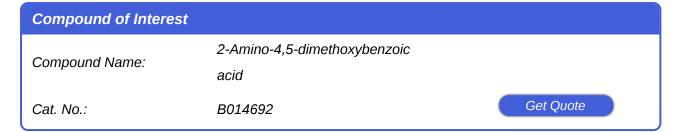


Navigating the Solubility Landscape of 4,5-Dimethoxyanthranilic Acid: A Technical Guide

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For Immediate Release

This technical guide provides a comprehensive overview of the solubility characteristics of 4,5-Dimethoxyanthranilic acid, a key intermediate in pharmaceutical and chemical synthesis. Addressed to researchers, scientists, and professionals in drug development, this document outlines the known solubility profile of this compound in various organic solvents, details robust experimental protocols for its determination, and presents logical workflows for solubility studies.

Introduction

4,5-Dimethoxyanthranilic acid (CAS No. 5653-40-7) is a substituted anthranilic acid derivative. Its solubility in organic solvents is a critical parameter influencing reaction kinetics, purification strategies, and the formulation of active pharmaceutical ingredients (APIs). Understanding its behavior in different solvent systems is paramount for process optimization and ensuring product quality and efficacy. This guide synthesizes available information and provides standardized methodologies for in-house solubility determination.

Solubility Profile of 4,5-Dimethoxyanthranilic Acid

Currently, publicly available quantitative solubility data for 4,5-Dimethoxyanthranilic acid in a range of organic solvents is limited. The following table summarizes the qualitative solubility information that has been reported.



Solvent	Qualitative Solubility	
Water	Very Soluble[1]	
Methanol	Soluble, Slightly Soluble[2]	
Acetonitrile	Slightly Soluble[2]	
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[2]	

Note: The term "slightly soluble" indicates that a significant amount of solvent is required to dissolve a given amount of the solute. For precise applications, experimental determination of quantitative solubility is strongly recommended.

Illustrative Quantitative Solubility of a Structurally Related Compound

To provide a quantitative perspective, the following table presents solubility data for a structurally related compound, 3,4-dimethoxybenzoic acid. This data is for illustrative purposes only and should not be considered a direct substitute for the experimental solubility of 4,5-Dimethoxyanthranilic acid.

Solvent	Temperature (°C)	Molar Solubility (mol/L)
Methanol	25	1.23
Ethanol	25	0.98
1-Propanol	25	0.75
2-Propanol	25	0.55
1-Butanol	25	0.61
Ethyl Acetate	25	0.72
Acetone	25	1.54

This data is hypothetical and for illustrative purposes to demonstrate how quantitative solubility data would be presented.



Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for process development and formulation. The following are detailed experimental protocols for the two common methods for determining the solubility of compounds like 4,5-Dimethoxyanthranilic acid.

Isothermal Shake-Flask Method

The isothermal shake-flask method is a reliable technique for determining the equilibrium solubility of a solid in a liquid.

Materials:

- 4,5-Dimethoxyanthranilic acid (high purity)
- Selected organic solvents (analytical grade)
- Thermostatic shaker or water bath
- Calibrated thermometer
- Analytical balance
- Syringe filters (e.g., 0.45 μm PTFE)
- Vials with screw caps
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of 4,5-Dimethoxyanthranilic acid to a series of vials.
 - Add a known volume of the desired organic solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.



· Equilibration:

- Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C, 37 °C).
- Agitate the samples for a sufficient time to reach equilibrium (typically 24-72 hours). The presence of undissolved solid material is necessary to confirm saturation.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the vials to stand undisturbed in the thermostatic bath for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the bath temperature) pipette.
 - Immediately filter the solution using a syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved micro-particles.

· Quantification:

 The concentration of 4,5-Dimethoxyanthranilic acid in the filtered solution can be determined using a validated analytical method, such as gravimetric analysis or UV-Vis spectroscopy.

Analytical Methods for Quantification

Procedure:

- Accurately weigh the vial containing the filtered saturated solution.
- Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the solute.
- Once the solvent is fully evaporated, re-weigh the vial containing the dried solute.
- The mass of the dissolved solute can be calculated by subtracting the initial mass of the empty vial.



Solubility can then be expressed in terms of g/L or mol/L.

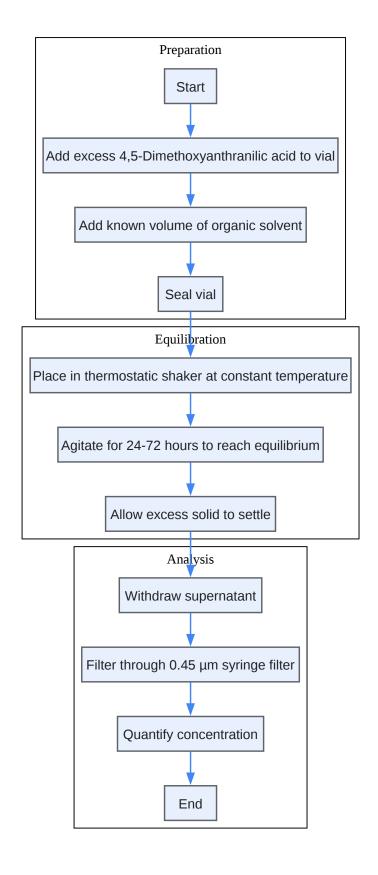
Procedure:

- Determine the λmax: Prepare a dilute solution of 4,5-Dimethoxyanthranilic acid in the solvent
 of interest and scan the UV-Vis spectrum to determine the wavelength of maximum
 absorbance (λmax). Aromatic compounds typically exhibit strong absorbance in the UV
 region.
- · Prepare a Calibration Curve:
 - Prepare a series of standard solutions of 4,5-Dimethoxyanthranilic acid of known concentrations in the same solvent.
 - Measure the absorbance of each standard at the λmax.
 - Plot a graph of absorbance versus concentration to create a calibration curve.
- Analyze the Sample:
 - Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at the λ max.
 - Use the calibration curve to determine the concentration of the diluted sample and then back-calculate the concentration of the original saturated solution.

Visualized Experimental Workflows

To further clarify the experimental processes, the following diagrams illustrate the logical flow of the solubility determination experiments.

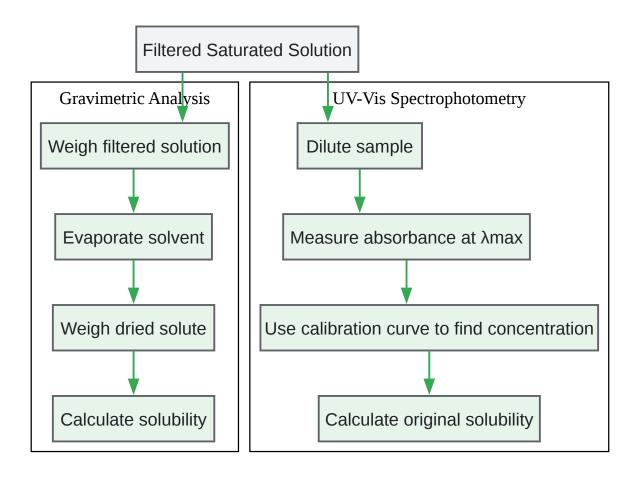




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Figure 1. Experimental workflow for the isothermal shake-flask method.





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Figure 2. Workflow for quantification of solubility.

Conclusion

While quantitative solubility data for 4,5-Dimethoxyanthranilic acid in organic solvents is not readily available in the literature, this guide provides a framework for its systematic determination. The detailed experimental protocols for the isothermal shake-flask method, coupled with either gravimetric or UV-Vis spectroscopic analysis, offer robust and reliable means to generate this critical data. For researchers and drug development professionals, obtaining accurate solubility profiles is an indispensable step in the successful application and advancement of 4,5-Dimethoxyanthranilic acid in their respective fields. It is strongly recommended that experimental data be generated to guide process development and formulation activities.



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